

# Hexamethylenediisocyanate: A Technical Guide to its Vapor Pressure and Boiling Point

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## Compound of Interest

Compound Name: Hexamethylenediisocyanate

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This in-depth technical guide provides a comprehensive overview of the vapor pressure and boiling point data for **hexamethylenediisocyanate** (HDI). The information is presented in a clear, structured format to facilitate easy comparison and use in research and development settings. This document also outlines the general experimental protocols employed for determining these crucial physicochemical properties.

## Core Physicochemical Data

**Hexamethylenediisocyanate** (CAS No. 822-06-0) is an aliphatic diisocyanate widely used in the production of polyurethane foams, coatings, and adhesives.<sup>[1]</sup> A thorough understanding of its vapor pressure and boiling point is essential for safe handling, process design, and risk assessment in various industrial and research applications.

## Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **hexamethylenediisocyanate**, the normal boiling point is consistently reported at standard atmospheric pressure.

Boiling Point (°C)	Pressure (hPa/mmHg)	Reference(s)
255	1013 hPa	[2]
255	760 mmHg	[3][4]
261	1013 hPa	[5]
122	13.3 hPa (1.33 kPa)	[5]

## Vapor Pressure

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature. The vapor pressure of HDI has been reported at several temperatures.

Vapor Pressure	Temperature (°C)	Reference(s)
0.007 hPa	20	[2]
0.05 mmHg	25	[3][6]
0.7 Pa (0.007 mbar)	20	[1]
$2.2 \times 10^{-3}$ mbar (0.22 Pa)	20	[5]
$7.2 \times 10^{-3}$ mbar (0.72 Pa)	30	[5]

## Experimental Protocols

While specific experimental reports detailing the determination of boiling point and vapor pressure for the cited values of **hexamethylenediisocyanate** are not readily available in the public domain, the following sections describe the general standardized methodologies that are typically employed for such measurements.

### Boiling Point Determination

The boiling point of a chemical substance is a key physical property that can be determined through several established methods. A common and reliable method is ASTM D1120 -

Standard Test Method for Boiling Point of Engine Coolants, which is adaptable for pure chemical substances like HDI.[7]

The general procedure involves:

- **Apparatus Setup:** A specified amount of the sample is placed in a round-bottom flask equipped with a reflux condenser and a calibrated temperature-measuring device (thermometer or thermocouple). Boiling chips are added to ensure smooth boiling.
- **Heating:** The flask is heated uniformly.
- **Equilibrium:** The liquid is brought to a boil and allowed to reflux. The temperature of the vapor is measured when it becomes constant, indicating that equilibrium between the liquid and vapor phases has been reached.
- **Reading:** This stable temperature is recorded as the boiling point.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure (760 mmHg or 1013 hPa) if the measurement was made at a different pressure.

Another method involves distillation, where the temperature of the vapor is monitored as the liquid is distilled. The constant temperature at which the liquid-vapor equilibrium is maintained is the boiling point.

## Vapor Pressure Determination

The vapor pressure of a substance can be measured using various methods, with the choice of method often depending on the pressure range of interest. The OECD Guideline 104 for the Testing of Chemicals, "Vapour Pressure", describes several accepted methods.[8][9] For a substance with a relatively low vapor pressure like HDI, the static method or the effusion method would be suitable.

Static Method:

- **Sample Preparation:** A sample of the substance is placed in a thermostatically controlled container connected to a pressure measuring device.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved gases.

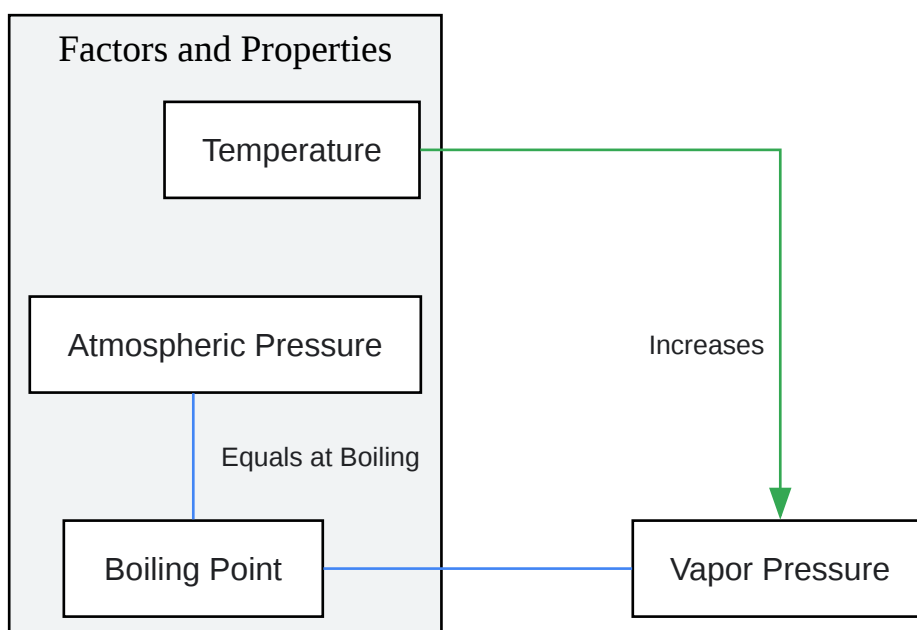
- **Equilibrium:** The container is heated to a specific temperature, and the pressure of the vapor in equilibrium with the liquid is measured.
- **Data Collection:** This process is repeated at various temperatures to obtain a vapor pressure curve.

**Effusion Method (Knudsen Effusion):** This method is suitable for very low vapor pressures.

- **Apparatus:** The substance is placed in a thermostatically controlled cell with a small orifice of known area.
- **Measurement:** The cell is placed in a vacuum, and the rate of mass loss of the substance through the orifice is measured.
- **Calculation:** The vapor pressure is then calculated from the rate of effusion using the Knudsen equation.

## Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between temperature, vapor pressure, and the boiling point of a liquid.



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